

# Spectroscopic Analysis of N-phenyl-1H-imidazole-5-carboxamide: A Technical Guide

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## Compound of Interest

Compound Name: *N-phenyl-1H-imidazole-5-carboxamide*

Cat. No.: B079331

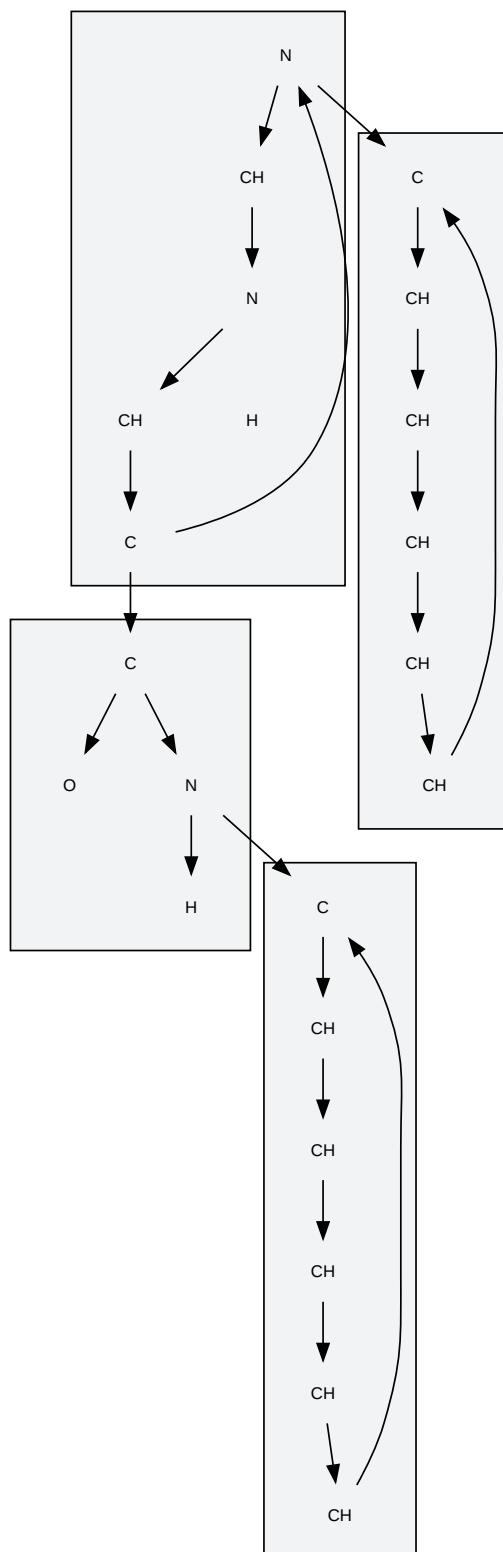
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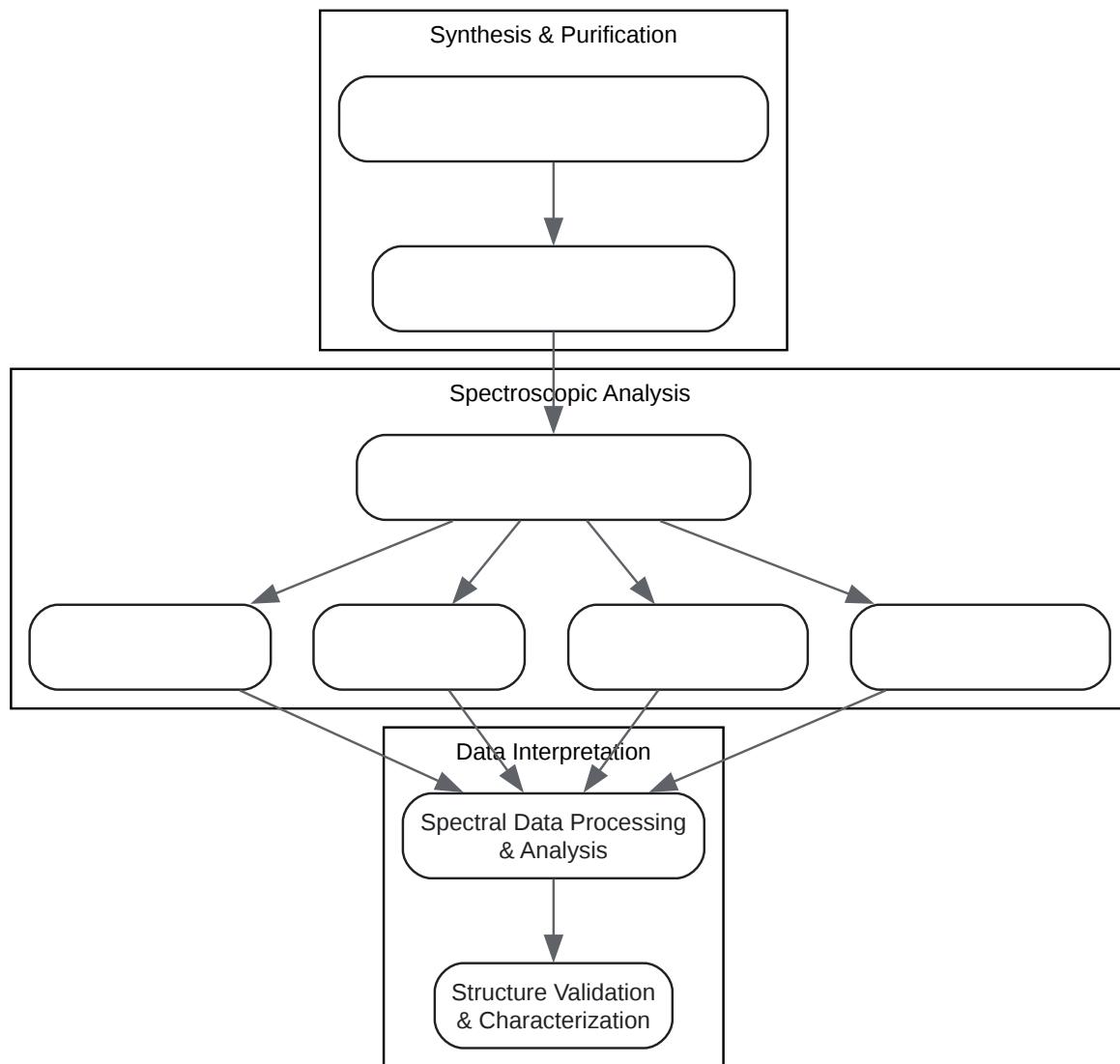
This technical guide provides a comprehensive overview of the spectroscopic analysis of **N-phenyl-1H-imidazole-5-carboxamide**, a molecule of interest in medicinal chemistry and materials science. This document is intended for researchers, scientists, and drug development professionals, offering detailed experimental protocols, data interpretation, and visualization of key concepts. While a complete set of published spectral data for this specific molecule is not readily available, this guide compiles expected spectroscopic characteristics based on the analysis of closely related compounds and foundational spectroscopic principles.

## Chemical Structure and Properties

**N-phenyl-1H-imidazole-5-carboxamide** (CAS No: 13189-13-4) possesses a molecular formula of  $C_{10}H_9N_3O$  and a molecular weight of approximately 187.2 g/mol .<sup>[1]</sup> The structure consists of a central imidazole ring, substituted with a phenyl group at the N1 position and a carboxamide group at the C5 position, which in turn is bonded to another phenyl group.

Chemical Structure of N-phenyl-1H-imidazole-5-carboxamide



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## References

- 1. N-Phenyl-1H-imidazole-5-carboxamide | 13189-13-4 | NAA18913 [biosynth.com]
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